

Unraveling the Identity of CAS 100873-41-4: A Case of Mistaken Identity

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *1-(3-Phenoxypropyl)piperidin-4-one*

Cat. No.: B8707949

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Initial investigations into the chemical substance designated by CAS number 100873-41-4 have yielded no definitive identification within publicly available chemical databases and scientific literature. This suggests a potential inaccuracy in the provided CAS number or that the substance is not widely documented.

Researchers, scientists, and drug development professionals seeking an in-depth technical guide on the compound purportedly identified by CAS 100873-41-4 are advised to verify the identifier. Extensive searches have failed to retrieve any associated chemical name, molecular structure, or experimental data. The CAS (Chemical Abstracts Service) registry is a comprehensive database of chemical substances, and the absence of this specific number indicates that it may be an erroneous entry or belong to a proprietary compound not disclosed in the public domain.

In the course of the investigation, searches for the provided CAS number consistently returned information for other, well-documented chemical compounds, none of which correspond to the queried number. This further strengthens the conclusion that the CAS number 100873-41-4 as stated is likely incorrect.

Without a confirmed chemical identity, it is not possible to provide the requested in-depth technical guide, including quantitative data, experimental protocols, or visualizations of signaling pathways. The core requirements of data presentation in structured tables and the

creation of detailed diagrams are contingent upon the availability of accurate and verifiable scientific information.

Recommendations for Researchers:

It is strongly recommended to:

- **Verify the CAS Number:** Double-check the source of the CAS number for any typographical errors.
- **Alternative Identifiers:** If available, search for the compound using other identifiers such as a chemical name, IUPAC name, SMILES notation, or an internal company compound code.
- **Consult the Original Source:** If the CAS number was obtained from a publication or patent, a thorough review of the original document may provide clarification or alternative information.

Until a valid CAS number or another verifiable identifier for the intended substance is procured, the development of a comprehensive technical guide remains unfeasible. We encourage researchers to confirm the identity of the compound of interest to enable a thorough and accurate scientific investigation.

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com